

GDC-0927 Racemate in DMSO: A Technical Support Guide

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Compound of Interest		
Compound Name:	GDC-0927 Racemate	
Cat. No.:	B10800784	Get Quote

This guide provides researchers, scientists, and drug development professionals with comprehensive technical information regarding the solubility and stability of **GDC-0927 racemate** when using Dimethyl Sulfoxide (DMSO) as a solvent. It includes troubleshooting advice, frequently asked questions, and detailed experimental protocols to ensure the successful use of this compound in your research.

Frequently Asked Questions (FAQs)

Q1: What is the maximum solubility of GDC-0927 racemate in DMSO?

A1: The maximum reported solubility of GDC-0927 in DMSO is 83.33 mg/mL, which is equivalent to a concentration of 180.56 mM.[1][2] It is important to note that achieving this concentration may require sonication.

Q2: I'm having trouble dissolving GDC-0927 racemate in DMSO. What should I do?

A2: If you are experiencing difficulty dissolving the compound, we recommend the following troubleshooting steps:

Use Fresh DMSO: DMSO is hygroscopic, meaning it readily absorbs moisture from the air.
 The presence of water can significantly impact the solubility of GDC-0927.[2] Always use newly opened or properly stored anhydrous DMSO.



- Apply Sonication: As recommended by suppliers, using an ultrasonic bath can aid in the dissolution of GDC-0927 in DMSO.[1][2]
- Gentle Warming: Gentle warming of the solution (e.g., to 37°C) can also help increase solubility. However, be cautious and avoid excessive heat, which could potentially degrade the compound.

Q3: How should I store my stock solution of GDC-0927 racemate in DMSO?

A3: For optimal stability, stock solutions of GDC-0927 in DMSO should be aliquoted and stored at low temperatures.[2] Repeated freeze-thaw cycles should be avoided as they can lead to product inactivation. Recommended storage conditions are provided in the stability data table below.

Q4: Is GDC-0927 a selective estrogen receptor degrader (SERD)?

A4: Yes, GDC-0927 is a potent, non-steroidal, orally bioavailable selective estrogen receptor (ER) antagonist and degrader (SERD).[1][2][3][4] It functions by binding to the estrogen receptor, inducing a conformational change that leads to the receptor's degradation, thereby inhibiting ER-mediated signaling.[5]

Data Summary

Solubility Data

Solvent	Concentration (mg/mL)	Molar Concentration (mM)	Special Conditions
DMSO	83.33	180.56	Sonication is recommended; use of fresh, non-hygroscopic DMSO is crucial.[1][2]

Stability and Storage Data



Form	Storage Temperature	Duration
Powder	-20°C	3 years
In DMSO	-80°C	1-2 years
In DMSO	-20°C	1 year

Note: To prevent degradation from repeated freeze-thaw cycles, it is highly recommended to aliquot stock solutions before storage.[2]

Experimental Protocols Protocol for Preparing a GDC-0927 Racemate Stock Solution in DMSO

Materials:

- GDC-0927 racemate powder
- Anhydrous (dry) DMSO
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Sonicator (water bath)

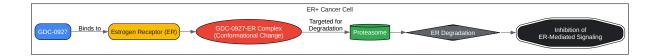
Procedure:

- Weigh the Compound: Accurately weigh the desired amount of GDC-0927 racemate powder in a sterile tube.
- Add DMSO: Add the calculated volume of anhydrous DMSO to achieve the desired concentration. For example, to prepare a 10 mM stock solution, add 2.1668 mL of DMSO to 1 mg of GDC-0927 racemate.
- Initial Mixing: Vortex the solution for 30-60 seconds to facilitate initial dissolution.



- Sonication: Place the tube in a sonicator bath and sonicate for 10-15 minutes, or until the solution is clear and all solid has dissolved.
- Aliquoting and Storage: Once fully dissolved, aliquot the stock solution into smaller, singleuse volumes. Store the aliquots at -80°C for long-term storage or -20°C for shorter-term use, as per the stability guidelines.

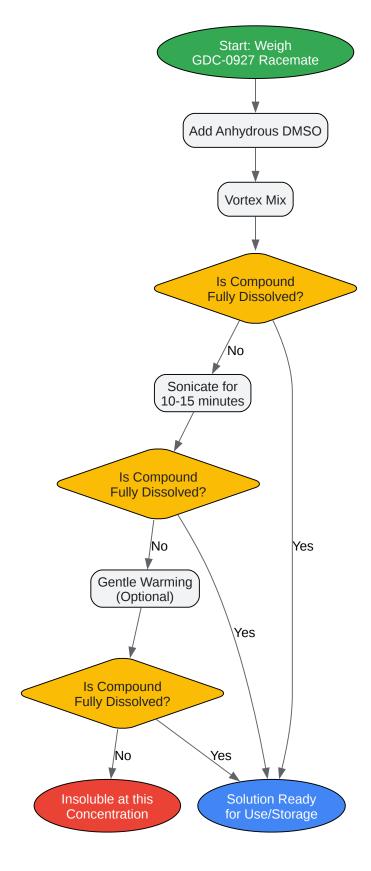
Visualized Workflows and Pathways



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Caption: Mechanism of action for GDC-0927 as a Selective Estrogen Receptor Degrader (SERD).





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Caption: Experimental workflow for dissolving GDC-0927 racemate in DMSO.



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